

# Molar mass and density of iron(III) nitrate nonahydrate

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## Compound of Interest

Compound Name: *Iron(III) nitrate nonahydrate*

Cat. No.: *B148018*

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An In-depth Technical Guide to **Iron(III) Nitrate Nonahydrate** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the physicochemical properties and relevant experimental protocols for **iron(III) nitrate nonahydrate**. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in synthesis, catalysis, or other laboratory applications.

## Quantitative Data Summary

The key quantitative properties of **iron(III) nitrate nonahydrate** are summarized in the table below for easy reference.

Property	Value	Source
Molar Mass	404.00 g/mol	[1][2][3]
403.999 g/mol	[4]	
Density	1.68 g/cm <sup>3</sup> (at 20 °C)	[4][5][6]
1.6429 g/cm <sup>3</sup>	[4]	
Melting Point	47.2 °C	[5][6]
Boiling Point	125 °C (decomposes)	[4]
Solubility in Water	Very soluble	[3][6]

## Experimental Protocols

Detailed methodologies for the synthesis of **iron(III) nitrate nonahydrate** and the determination of its density are provided below.

### Synthesis of Iron(III) Nitrate Nonahydrate

This protocol describes the synthesis of **iron(III) nitrate nonahydrate** from iron metal and nitric acid.[6][7]

Materials:

- Iron filings or powder
- Concentrated nitric acid (HNO<sub>3</sub>)
- Distilled water
- Beaker
- Glass stirring rod
- Heating plate (optional)
- Filtration apparatus (funnel, filter paper)

- Crystallizing dish

#### Procedure:

- In a well-ventilated fume hood, carefully add iron filings in small portions to a beaker containing a 4:1 mixture of concentrated nitric acid and water. The reaction is exothermic and will produce nitrogen oxide gases, which are toxic.
- Stir the mixture gently with a glass rod. The reaction can be controlled by the rate of addition of the iron filings. If necessary, gentle heating can be applied to maintain the reaction, but the temperature should not exceed 70°C.
- Continue adding iron filings until the reaction ceases.
- Once the iron has dissolved, filter the resulting solution to remove any unreacted iron or solid impurities.
- Transfer the filtrate to a crystallizing dish and allow it to cool and stand. Pale violet crystals of **iron(III) nitrate nonahydrate** will form.
- Decant the supernatant liquid and collect the crystals. The crystals can be dried in a desiccator.

## Determination of Density by Liquid Displacement

This protocol outlines the determination of the density of **iron(III) nitrate nonahydrate** crystals using the liquid displacement method.

#### Materials:

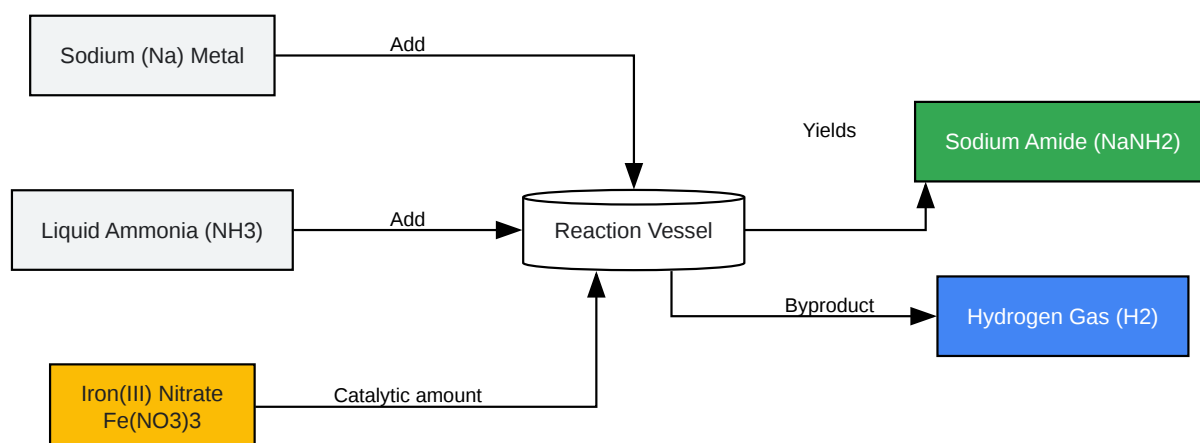
- **Iron(III) nitrate nonahydrate** crystals
- A liquid in which the salt is insoluble (e.g., a saturated solution of iron(III) nitrate or a non-polar solvent like hexane)
- Graduated cylinder
- Analytical balance

## Procedure:

- Weigh a sample of dry **iron(III) nitrate nonahydrate** crystals using an analytical balance. Record this mass.
- Pour a known volume of the chosen liquid into a graduated cylinder. Record this initial volume ( $V_1$ ).
- Carefully add the weighed crystals to the graduated cylinder, ensuring that all the crystals are submerged and no liquid splashes out.
- Gently tap the cylinder to dislodge any air bubbles adhering to the crystals.
- Record the new volume of the liquid in the graduated cylinder ( $V_2$ ).
- The volume of the **iron(III) nitrate nonahydrate** crystals is the difference between the final and initial volumes ( $V = V_2 - V_1$ ).
- Calculate the density ( $\rho$ ) of the crystals using the formula:  $\rho = \text{mass} / V$ .

## Visualization of a Catalytic Application Workflow

Iron(III) nitrate is utilized as a catalyst in various organic reactions. The following diagram illustrates a generalized workflow for its use in the synthesis of sodium amide from sodium and ammonia, a reaction it is known to catalyze.<sup>[7]</sup>



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Caption: Workflow for the iron(III) nitrate catalyzed synthesis of sodium amide.

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